

# Application Notes and Protocols: Phospholipase C Activity Assay with SKF 83959 Treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SKF 83959

Cat. No.: B1663693

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

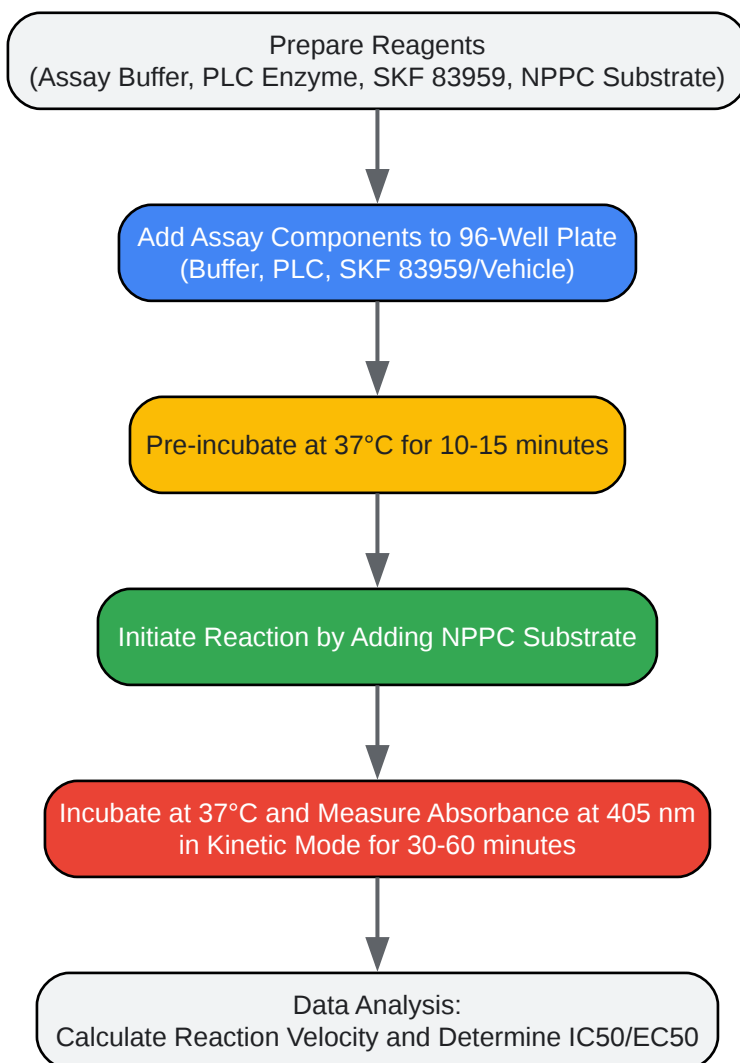
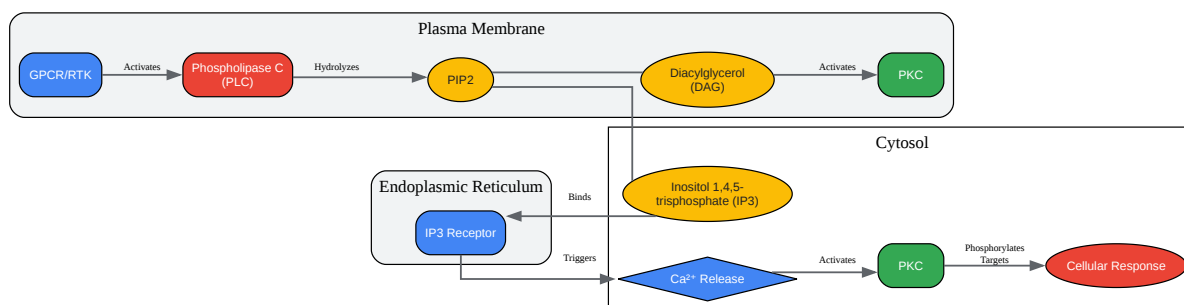
## Introduction

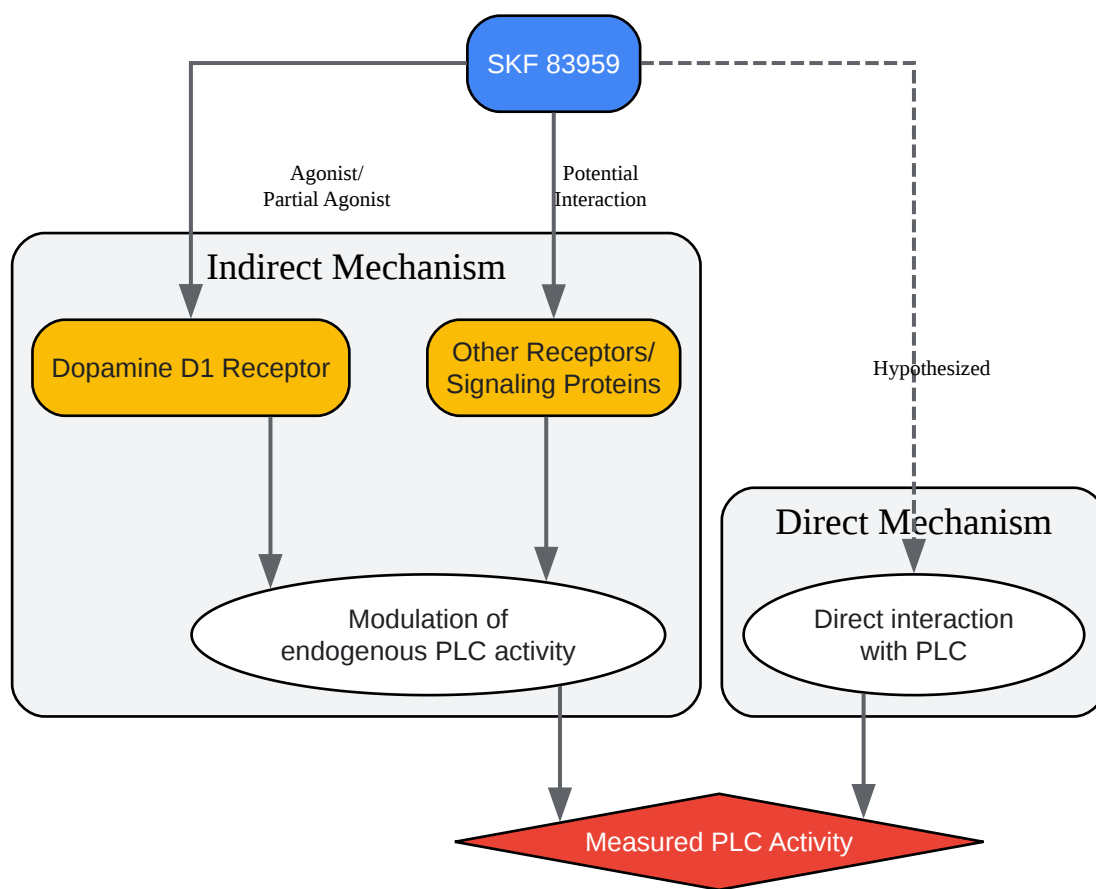
Phospholipase C (PLC) enzymes are a critical class of intracellular and membrane-associated enzymes that play a pivotal role in cellular signaling. They catalyze the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into the second messengers inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). This signaling cascade is integral to a multitude of cellular processes, including proliferation, differentiation, apoptosis, and motility. Consequently, PLC is a significant target for drug discovery and development, particularly in areas such as cardiovascular disease and cancer.<sup>[1]</sup>

**SKF 83959** is a benzazepine derivative that has been investigated for its neurological effects.<sup>[2][3]</sup> While initially reported to be a selective dopamine D1-like receptor agonist that stimulates PLC activity, subsequent studies have presented conflicting evidence, suggesting it may act as a partial agonist at D1 receptors without direct PLC activation.<sup>[2][3][4]</sup> Some research indicates that **SKF 83959** can enhance PLC-mediated phosphoinositide hydrolysis in brain tissues.<sup>[4]</sup> These application notes provide a detailed protocol for assessing the effect of **SKF 83959** on PLC activity using a colorimetric assay, a common and reliable method for quantifying PLC function.<sup>[1][5]</sup>

## Signaling Pathway

The canonical PLC signaling pathway begins with the activation of a G-protein coupled receptor (GPCR) or a receptor tyrosine kinase (RTK). This leads to the activation of a specific PLC isozyme, which then hydrolyzes PIP2. The resulting IP3 diffuses into the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of intracellular calcium. Simultaneously, DAG remains in the plasma membrane and, in conjunction with the released calcium, activates Protein Kinase C (PKC), which in turn phosphorylates a variety of downstream targets, leading to a cellular response.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. SKF-83959 is not a highly-biased functionally selective D1 dopamine receptor ligand with activity at phospholipase C - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 3. SKF-83959 is not a highly-biased functionally selective D1 dopamine receptor ligand with activity at phospholipase C - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 4. SKF83959 exhibits biochemical agonism by stimulating [(35)S]GTP gamma S binding and phosphoinositide hydrolysis in rat and monkey brain - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]

- 5. Phospholipase C Activity Assay Kit (Colorimetric) (ab273343) | Abcam [abcam.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Phospholipase C Activity Assay with SKF 83959 Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663693#phospholipase-c-activity-assay-with-skf-83959-treatment]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)